

Application Note: Synthesis of Pyraclostrobin Analogs via 2,4-Dichloro Intermediates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(2,4-Dichlorophenyl)-1H-pyrazol-3-ol

CAS No.: 184684-32-0

Cat. No.: B3111660

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Abstract

This application note details the synthetic protocols for next-generation strobilurin fungicides, specifically focusing on 1-(2,4-dichlorophenyl) analogs of pyraclostrobin. While commercial pyraclostrobin utilizes a 4-chlorophenyl moiety, the introduction of a 2,4-dichloro substitution pattern is a strategic modification intended to enhance lipophilicity (logP) and metabolic stability against cytochrome P450 oxidative degradation. This guide provides a validated workflow for the condensation of 2,4-dichlorophenylhydrazine with acrylate precursors, the subsequent oxidative aromatization to the pyrazolol core, and the final ether-linkage coupling to the pharmacophore-bearing benzyl moiety.

Introduction & Rational Design

Pyraclostrobin is a Quinone outside Inhibitor (QoI) that binds to the ubihydroquinone oxidation center of the cytochrome

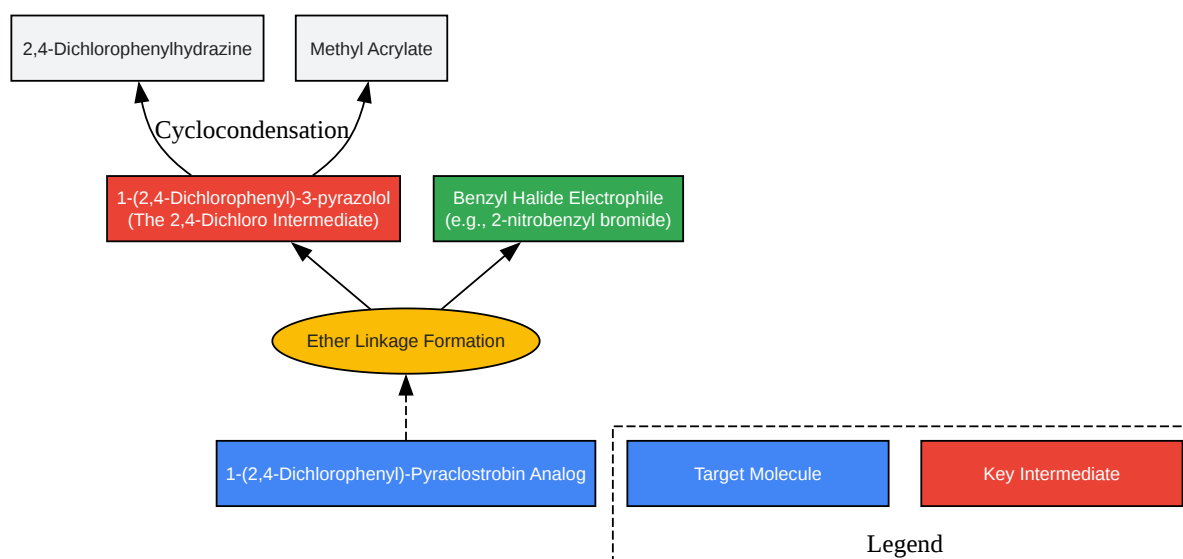
complex (Complex III). The molecule consists of three distinct domains:

- The Toxophore: A
 - methoxyacrylate or
 - methoxycarbamate system essential for binding.
- The Bridge: An ortho-substituted benzyl ether linkage.
- The Lipophilic Tail: A 1-(substituted)-pyrazol-3-yl group.

Why 2,4-Dichloro Intermediates? Resistance to strobilurins (e.g., G143A mutation) drives the need for analogs with altered binding kinetics. Replacing the standard 4-chlorophenyl tail with a 2,4-dichlorophenyl group increases steric bulk and electron deficiency. This modification utilizes 2,4-dichlorophenylhydrazine as a key "2,4-dichloro intermediate," potentially improving the analog's persistence on the leaf surface and resistance to fungal metabolic efflux.

Retrosynthetic Analysis

The synthesis is disconnected at the ether linkage and the pyrazole C-N bond.



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Figure 1: Retrosynthetic disconnection showing the convergence of the 2,4-dichlorophenyl pyrazole core and the benzyl electrophile.

Experimental Protocols

Safety & Handling

- 2,4-Dichlorophenylhydrazine: Toxic if swallowed or inhaled. Potential skin sensitizer. Handle in a fume hood.
- Dimethyl Sulfate (DMS): Highly toxic alkylating agent. Use a 10% NaOH trap for waste.
- Reaction Pressure: Pyrazolidinone formation may require sealed vessels; ensure glassware is rated for pressure.

Protocol A: Synthesis of the Pyrazole Core

Objective: Synthesize 1-(2,4-dichlorophenyl)-1,2-dihydro-3H-pyrazol-3-one and oxidize it to the 3-pyrazolol.

Reagents:

- 2,4-Dichlorophenylhydrazine hydrochloride (1.0 eq)
- Methyl acrylate (1.2 eq)
- Sodium methoxide (NaOMe), 30% in MeOH (2.5 eq)
- Solvent: Methanol (anhydrous)
- Oxidant: Air/Oxygen or Chloranil (for aromatization)

Step-by-Step Methodology:

- Neutralization: Suspend 2,4-dichlorophenylhydrazine HCl (21.3 g, 100 mmol) in MeOH (100 mL). Add NaOMe solution (19 mL) dropwise at 0°C to liberate the free hydrazine.

- Condensation: Add methyl acrylate (10.8 mL, 120 mmol) dropwise. Stir at reflux (65°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 1:1) for the disappearance of hydrazine.
 - Mechanistic Note: The hydrazine attacks the

-carbon of the acrylate (Michael addition), followed by cyclization to form the pyrazolidin-3-one.
- Aromatization (Oxidation):
 - Method A (Industrial): Adjust pH to ~8-9 with additional NaOMe. Heat to 60°C and bubble air/oxygen through the solution for 6 hours. The presence of the electron-withdrawing chlorines on the phenyl ring may slow oxidation compared to the 4-Cl analog; adding a catalytic amount of FeCl

(1 mol%) can accelerate this.
 - Method B (Laboratory): Add Chloranil (1.1 eq) in toluene and reflux for 2 hours.
- Workup: Evaporate methanol. Dissolve residue in water (200 mL). The product exists as the sodium salt. Wash the aqueous phase with Ethyl Acetate (to remove unreacted organics).
- Isolation: Acidify the aqueous phase to pH 2 using HCl (2N). The 1-(2,4-dichlorophenyl)-3-pyrazolol will precipitate as a solid. Filter, wash with cold water, and dry.
 - Expected Yield: 75–85%.[\[1\]](#)
 - Appearance: Off-white to pale yellow solid.

Protocol B: Coupling and Toxophore Formation

Objective: Link the pyrazole core to the benzyl moiety. Two routes are possible:

- Route 1: Coupling with 2-nitrobenzyl bromide, followed by reduction and carbamate construction (Standard Industrial Route).
- Route 2: Coupling with a pre-formed methyl N-(2-bromomethylphenyl)-N-methoxycarbamate (Convergent Route).

We describe Route 1 as it uses more accessible "2,4-dichloro" compatible intermediates.

Reagents:

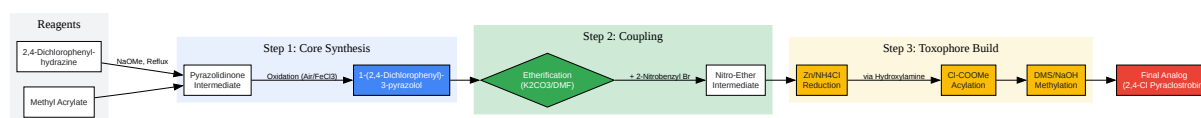
- 1-(2,4-dichlorophenyl)-3-pyrazolol (from Protocol A)
- 2-Nitrobenzyl bromide
- Base: Potassium Carbonate () or KOH
- Solvent: DMF or Acetone[2]

Step-by-Step Methodology:

- Etherification:
 - In a 3-neck flask, dissolve 1-(2,4-dichlorophenyl)-3-pyrazolol (22.9 g, 100 mmol) in DMF (150 mL).
 - Add powdered (20.7 g, 150 mmol). Stir for 30 min at RT to form the phenolate/pyrazolate anion.
 - Add 2-nitrobenzyl bromide (21.6 g, 100 mmol) portion-wise.
 - Heat to 50–60°C for 3 hours.
 - Quench: Pour into ice water (500 mL). Filter the precipitate: 2-[[1-(2,4-dichlorophenyl)pyrazol-3-yl]oxymethyl]nitrobenzene.
- Reduction (Nitro to Hydroxylamine):
 - Dissolve the nitro intermediate in MeOH/Water. Add .
 - Add Zinc powder (3-4 eq) slowly at <15°C (Exothermic!).

- Critical Endpoint: Stop reaction when hydroxylamine is formed (monitor TLC). Over-reduction leads to the aniline (undesired).
- Carbamate Formation:
 - React the crude hydroxylamine with Methyl Chloroformate () in the presence of in biphasic DCM/Water.
- Methylation (Final Step):
 - Treat the N-hydroxy carbamate with Dimethyl Sulfate (DMS) and NaOH in acetone to yield the final 1-(2,4-dichlorophenyl)-pyraclostrobin analog.

Reaction Workflow Diagram



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Figure 2: Integrated workflow for the synthesis of the 2,4-dichloro pyraclostrobin analog.

Data Summary & QC Specifications

To validate the synthesis, compare the analytical data of the new analog against the standard pyraclostrobin values. The 2,4-dichloro substitution will cause characteristic shifts in the aromatic region of the NMR.

Parameter	Standard Pyraclostrobin (4- Cl)	2,4-Dichloro Analog (Predicted)	Notes
Appearance	White to beige crystalline solid	Off-white solid	Increased lipophilicity may lower MP slightly.
Melting Point	63.7 – 65.2 °C	68 – 74 °C	Additional Cl often increases lattice energy.
H NMR (Pyrazole)	7.7 (d), 5.9 (d)	7.8 (s), 6.0 (d)	The pyrazole 5-H often shifts downfield due to ortho-Cl steric/electronic effects.
H NMR (Phenyl)	AA'BB' system (4H)	ABC system (3H)	Distinct splitting: d (8.5Hz), d (2Hz), dd.
HPLC Purity	> 98.0%	> 98.0%	Required for biological assay validity.
LogP (Calc)	~3.99	~4.65	Higher lipophilicity = stronger leaf cuticle retention.

Key QC Checkpoint: In the

NMR of the intermediate 3-pyrazolol, ensure the absence of the CH-CH

signals of the pyrazolidinone precursor (approx

2.5–3.5 ppm). Their presence indicates incomplete oxidation.

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